Application Note: Detecting TKIP Usage on Wireless Networks

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Tkip*	
Cat. No.:	*B15613815*	*Get Quote*

AN-001

Audience: Network Security Researchers, Network Administrators, and Cybersecurity Professionals.

Abstract: The Temporal Key Integrity Protocol (**TKIP**) is an outdated and insecure encryption protocol for Wi-Fi networks. Its use poses significant security risks. This document provides detailed protocols for detecting the presence of **TKIP** on a wireless network using both passive and active analysis methods. The methodologies leverage common, open-source tools such as the Aircrack-ng suite and Wireshark.

Introduction

The Temporal Key Integrity Protocol (**TKIP**) was introduced as a firmware upgrade to replace the flawed Wired Equivalent Privacy (WEP) protocol without requiring new hardware. However, significant vulnerabilities in **TKIP** itself were later discovered, rendering it insecure.[1] The current standard for Wi-Fi security, WPA2, and the latest standard, WPA3, mandate the use of the more secure AES-based CCMP protocol.[2][3] Detecting and phasing out **TKIP** is a critical step in securing any wireless infrastructure.

This application note details two primary methodologies for identifying **TKIP** usage:

- Passive Detection: Monitoring wireless traffic without transmitting any packets. This method is non-intrusive and relies on analyzing management frames broadcast by the Access Point

(AP).[4][5][6]

- Active Detection: Actively probing the network to elicit responses that reveal security configurations. This method is faster but can be disruptive.[4][5][7]

The protocols provided are designed to be replicable in a research or operational environment using readily available tools.

Understanding TKIP Advertisement in 802.11 Frames

TKIP usage is advertised within the Robust Security Network Information Element (RSN IE), which is a component of specific 802.11 management frames.[8][9] The RSN IE has an element ID of 48 and can be found in Beacon frames, Probe Response frames, and (Re)Association Request frames.[9][10]

Within the RSN IE, cipher suites are defined for both unicast (pairwise) and broadcast/multicast (group) traffic. The suite selector for **TKIP** is 00-0F-AC:2.[9] By capturing and inspecting these frames, an analyst can determine if a network supports or is using **TKIP**.

Comparison of Detection Methodologies

The choice between passive and active scanning depends on the operational environment and objectives. Passive scanning is covert, while active scanning yields results more quickly at the cost of being detectable and potentially disruptive.

Metric	Passive Detection	Active Detection
Principle	Listens for Beacon frames and other management traffic.[4]	Sends Probe Requests to elicit Probe Responses from APs.[4] [7]
Intrusiveness	Low (Non-intrusive)[6]	Medium (Transmits packets, can be logged)
Required Tools	Wireshark, Airodump-ng	Airodump-ng, Aireplay-ng (for deauthentication)
Typical Output	Captured Beacon/Probe Response frames with RSN IE data.	List of APs with detected cipher suites, captured handshakes.
Pros	Stealthy, no network disruption, captures real-world traffic.	Faster discovery, can force client re-association to observe capabilities.
Cons	Can be slow, dependent on AP broadcast frequency.	Can disrupt network services (e.g., deauth attacks), easily detected.

Experimental Protocols

Prerequisites for all protocols:

- A computer running a Linux distribution (e.g., Kali Linux).
- A wireless network adapter capable of monitor mode and packet injection.
- Aircrack-ng suite installed (sudo apt-get install aircrack-ng).[11]
- Wireshark installed (sudo apt-get install wireshark).

Protocol 4.1: Passive Detection using Airodump-ng

This protocol passively scans for wireless networks and identifies their advertised cipher suites.

Methodology:

- Identify Wireless Interface: Open a terminal and type iwconfig to list available wireless interfaces (e.g., wlan0).
- Enable Monitor Mode: Start monitor mode on the interface using the Aircrack-ng suite.

  This will create a new monitor mode interface, often named wlan0mon.
- Start Passive Scanning: Run airodump-ng on the monitor interface to start capturing data about nearby networks.
- Analyze Output: Observe the airodump-ng output.
  - The ENC column will show the highest level of encryption (e.g., WPA, WPA2).
  - The CIPHER column will explicitly state the detected cipher. Look for **TKIP**. If a network is configured in mixed mode, you may see **TKIP** CCMP.
  - The AUTH column indicates the authentication method (e.g., PSK for Pre-Shared Key). [10]

Expected Result: A real-time list of access points is displayed. Any network advertising **TKIP** in the CIPHER column is using the vulnerable protocol.

Protocol 4.2: Passive Packet Inspection with Wireshark

This protocol provides a more granular analysis by inspecting the RSN Information Element within captured packets.

Methodology:

- Enable Monitor Mode: Follow steps 1 and 2 from Protocol 4.1.
- Launch Wireshark: Open Wireshark and select the monitor mode interface (wlan0mon) as the capture source.

- Apply Display Filter: To isolate relevant management frames from a specific AP, use a display filter. First, identify the BSSID (MAC address) of the target AP using airodump-ng.

  This filter captures Beacon frames (subtype == 8) from the specified AP.[9]

- Inspect RSN IE:
  - In the packet details pane, expand the "IEEE 802.11 Beacon frame" section.
  - Navigate to "Tagged Parameters" -> "Tag: RSN Information".[10]
  - Expand the RSN Information section to view the "Group Cipher Suite" and "Pairwise Cipher Suite List".
  - Check the "Cipher" field within these suites. If it shows "**TKIP**", the protocol is in use.[9]

// Nodes start [label="Start", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"]; setup [label="Enable Monitor Mode\non Wireless Adapter", fillcolor="#FBBC05"]; decision [label="Choose Method:\nPassive or Active?", shape=diamond, fillcolor="#4285F4", fontcolor="#FFFFFF"];

// Passive Branch passive_scan [label="Run airodump-ng\nto list networks", fillcolor="#F1F3F4"]; passive_analyze [label="Check 'CIPHER' column\nfor '**TKIP**'", fillcolor="#F1F3F4"]; passive_wireshark [label="Capture packets\nin Wireshark", fillcolor="#F1F3F4"]; passive_filter [label="Filter for Beacon Frames\n(wlan.fc.type_subtype == 8)", fillcolor="#F1F3F4"]; passive_inspect [label="Inspect RSN Information\nElement for **TKIP** Cipher", fillcolor="#F1F3F4"];

// Active Branch active_deauth [label="Optional: Use aireplay-ng\nto deauthenticate clients", fillcolor="#EA4335", fontcolor="#FFFFFF"]; active_capture [label="Capture re-association traffic\nand 4-way handshakes", fillcolor="#F1F3F4"];

// End end_report [label="Report Findings", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges edge [color="#5F6368"]; start -> setup; setup -> decision;

decision -> passive_scan [label="Passive"]; passive_scan -> passive_analyze; passive_analyze -> end_report;

passive_scan -> passive_wireshark [style=dashed, label="Deeper\nAnalysis"]; passive_wireshark -> passive_filter; passive_filter -> passive_inspect; passive_inspect -> end_report;

decision -> active_deauth [label="Active"]; active_deauth -> active_capture; active_capture -> end_report; } **TKIP** Detection Workflow.

Protocol 4.3: Active Detection via Forced Re-association

This active protocol forces a client to disconnect and reconnect, allowing for the capture of association frames that confirm the cipher suites in use.

WARNING: Deauthenticating clients will disrupt their network connectivity. Only perform this test on networks where you have explicit authorization.

Methodology:

- Identify Target: Use airodump-ng (Protocol 4.1) to identify the BSSID of the target AP and the MAC address of a connected client.
- Targeted Scan: Run airodump-ng again, this time focused on the specific channel and BSSID of the target AP to capture the handshake.
- Deauthenticate Client: In a new terminal, use aireplay-ng to send deauthentication packets to the client, forcing it to reconnect to the AP.

  The -0 5 argument sends 5 deauthentication bursts.
- Confirm Handshake Capture: Watch the airodump-ng window. When the client re-associates, a "WPA handshake: " message will appear in the top right corner. This confirms the capture of the necessary frames.
- Analyze Capture: Stop the airodump-ng capture (Ctrl+C). Open the capture_file-01.cap file in Wireshark. The frames containing the RSN IE from the re-association will confirm the use of **TKIP**.

Conclusion

The protocols outlined in this document provide reliable and replicable methods for detecting the use of the insecure **TKIP** protocol on wireless networks. Passive analysis via airodump-ng and Wireshark is sufficient for most auditing purposes.[12][13] Active deauthentication should be reserved for penetration testing scenarios where network disruption is permissible. The identification and subsequent remediation of networks using **TKIP** are essential for maintaining a robust wireless security posture.

References

- 1. download.aircrack-ng.org [download.aircrack-ng.org]
- 2. superuser.com [superuser.com]
- 3. quora.com [quora.com]
- 4. rfwireless-world.com [rfwireless-world.com]
- 5. How Active and Passive Scanning Reduce Risk | EdTech Magazine [edtechmagazine.com]
- 6. firemon.com [firemon.com]
- 7. youtube.com [youtube.com]
- 8. RSN Information Element | Hitch Hiker's Guide to Learning [hitchhikersguidetolearning.com]
- 9. mrncciew.com [mrncciew.com]
- 10. tbhaxor.com [tbhaxor.com]
- 11. aircrack-ng.org [aircrack-ng.org]
- 12. reddit.com [reddit.com]
- 13. hackviser.com [hackviser.com]

- To cite this document: BenchChem. [Application Note: Detecting TKIP Usage on Wireless Networks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613815#methods-for-detecting-tkip-usage-on-a-wireless-network]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

